

# Isolicoflavonol: Known Biological Activities and Properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Isolicoflavonol

CAS No.: 94805-83-1

Cat. No.: S1527654

[Get Quote](#)

The table below summarizes the key data available for **Isolicoflavonol** (ILF) from recent studies.

Aspect	Available Data on Isolicoflavonol
Primary Activity	Protection against UVB-induced skin photodamage [1] [2].
Mechanism of Action	Reduces cell death, ROS production, and mitochondrial dysfunction; blocks NLRP3 inflammasome activation [1] [2].
Experimental Models	<i>In vivo</i> mouse model of UVB-induced photodamage; <i>in vitro</i> macrophage cell model [1] [2].
Key Experimental Findings	ILF treatment reduced skin injury and inflammation in mouse skin and decreased inflammatory markers in cells [1] [2].
Physicochemical Properties	Molecular Formula: C <sub>20</sub> H <sub>18</sub> O <sub>6</sub> ; Molecular Weight: 354.35; LogP: 4.15; CAS: 94805-83-1 [3].
Solubility	Soluble in DMSO (100 mg/mL) [3].
Other Reported Activity	Reversible, mixed inhibition of human carboxylesterase 2A (hCES2A) with $K_i < 1.0 \mu\text{M}$ [3].

## Experimental Protocols for Key Studies

For researchers looking to validate or build upon the known activities of **Isolicoflavonol**, here are the core methodologies from the key study on its photoprotective effects:

- **UVB-Induced Photodamage Model (In Vivo):** The protective effects of ILF were assessed in a mouse model where skin was irradiated with UVB to induce photodamage. Parameters measured included skin injury, inflammation, and cell death [1] [2].
- **Cell-Based Assay (In Vitro):** Macrophages were irradiated with UVB to create a cellular photodamage model. Researchers then evaluated ILF's effects on NLRP3 inflammasome activation, ROS production, and mitochondrial dysfunction [1] [2].

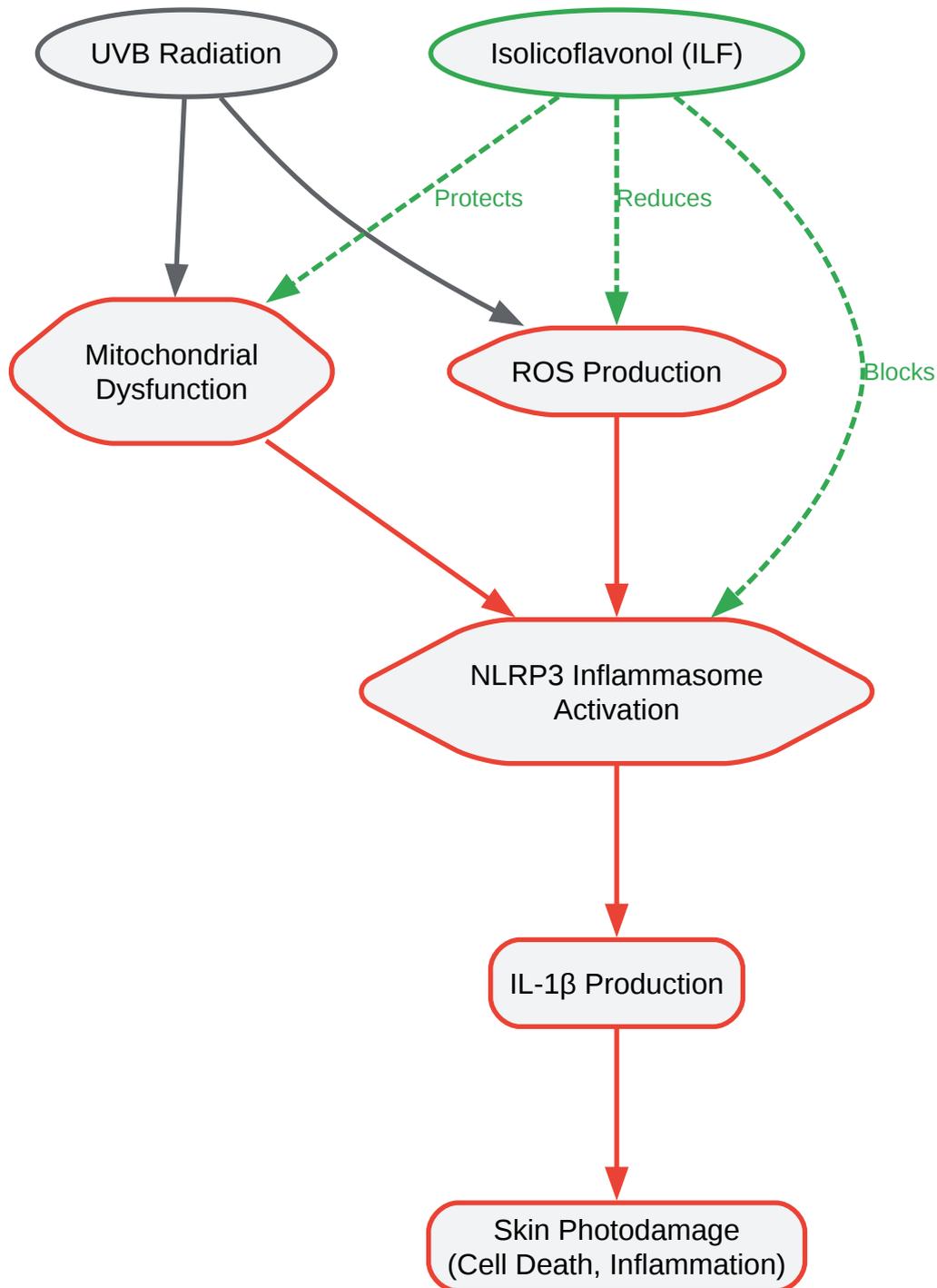
## How to Investigate Synergistic Effects

Since direct data on synergy is unavailable, here are research strategies to explore this area:

- **Systematic Combination Screening:** Conduct *in vitro* studies screening ILF in combination with other bioactive compounds (e.g., other flavonoids, antioxidants, or anti-inflammatory agents). Measure effects on cell viability, inflammatory markers, or target enzyme inhibition compared to individual compound effects.
- **Explore Formulation Synergy:** Research into innovative formulations, such as **nanoparticles, phospholipid complexes, or inclusion complexes**, can improve bioavailability. While not a pharmacological synergy, this can critically enhance therapeutic efficacy [4] [5].
- **Leverage Computational Methods:** Use **molecular docking and dynamics simulations** to study how ILF might interact with proteins or other compounds. This can help predict potential synergistic partners [5].

## Visualizing the Known Mechanism of Action of Isolicoflavonol

The following diagram illustrates the mechanism of action of **Isolicoflavonol** against UVB-induced photodamage, as identified in current research, which can serve as a starting point for synergy studies.



[Click to download full resolution via product page](#)

## Research Recommendations

To advance the understanding of **Isolicoflavonol**'s potential in combination therapies:

- **Target Rational Combinations:** Based on its known mechanism, consider pairing ILF with compounds that have complementary but distinct pathways, such as direct antioxidants or other NLRP3 inhibitors.
- **Prioritize Bioavailability:** Given its poor solubility, any pre-clinical or clinical development for ILF, whether alone or in combination, should involve advanced formulation strategies from the outset [4] [3].
- **Investigate Broader Therapeutic Potential:** Its inhibitory effect on hCES2A suggests potential for combination therapies where modulating this enzyme could impact the efficacy or metabolism of co-administered drugs [3].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. alleviates UVB-induced photodamage via protecting... Isolicoflavonol [pubmed.ncbi.nlm.nih.gov]
2. alleviates UVB-induced photodamage via... - Peeref Isolicoflavonol [peeref.com]
3. | Phenols | 94805-83-1 | Invivochem Isolicoflavonol [invivochem.com]
4. Frontiers | Modification of biopharmaceutical parameters of flavonoids ... [frontiersin.org]
5. Polyphenols and metabolism: from present knowledge to future... [link.springer.com]

To cite this document: Smolecule. [Isolicoflavonol: Known Biological Activities and Properties].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1527654#isolicoflavonol-synergistic-effects-with-other-compounds>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)